Spectroscopic Profile & Technical Guide: 1-Fluoro-9H-fluoren-9-one

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*1-Fluoro-9h-fluoren-9-one*
CAS No.:	*1514-16-5*
Cat. No.:	*B3031122*

Get Quote

Executive Summary & Compound Profile

1-Fluoro-9H-fluoren-9-one (CAS: 1514-16-5) is a specialized fluorinated aromatic scaffold used in medicinal chemistry as a bioisostere and metabolic blocker. Unlike its non-fluorinated parent, the presence of the fluorine atom at the C1 position—proximal to the carbonyl group—imparts unique electronic properties, including altered dipole moments and specific intramolecular interactions (C-F···C=O dipole alignment).

This guide synthesizes confirmed physicochemical data with predictive spectroscopic analysis to aid in the rigorous characterization of this compound.

© 2026 BenchChem. All rights reserved.

Property	Data
IUPAC Name	1-Fluoro-9H-fluoren-9-one
CAS Number	1514-16-5
Molecular Formula	$C_{13}H_7FO$
Molecular Weight	198.19 g/mol
Appearance	Yellow crystalline solid
Melting Point	110–112 °C [1]
Solubility	Soluble in $CHCl_3$, DMSO, Acetone; Insoluble in Water

Synthesis & Purification Protocol

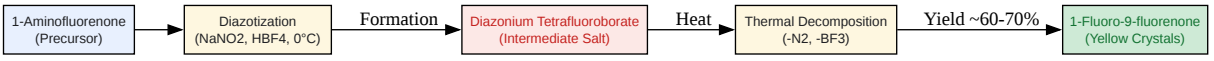
Expert Insight: The most reliable route to high-purity 1-fluoro-9-fluorenone is the Balz-Schiemann reaction, starting from 1-aminofluorenone. This method avoids the regioselectivity issues often encountered in direct electrophilic fluorination or Friedel-Crafts cyclizations.

Methodology: Diazotization-Fluorodediazoniation

- Precursor Preparation: Suspend 1-aminofluorenone (1.0 eq) in 48% tetrafluoroboric acid (HBF_4).
- Diazotization: Cool the mixture to 0°C. Add an aqueous solution of sodium nitrite ($NaNO_2$, 1.1 eq) dropwise, maintaining temperature <5°C. Stir for 30 minutes to ensure complete formation of the diazonium tetrafluoroborate salt.
- Isolation of Salt: Filter the precipitated diazonium salt. Wash with cold water, then cold ethanol, and finally diethyl ether. Critical Step: Dry the salt thoroughly in a vacuum desiccator (moisture interferes with the thermal decomposition).
- Thermal Decomposition: Heat the dry salt gently (controlled heating) until decomposition begins (evolution of N_2 and BF_3). Continue heating until gas evolution ceases.

© 2026 BenchChem. All rights reserved.

- Purification: Dissolve the residue in dichloromethane (DCM), wash with 5% $NaHCO_3$, dry over $MgSO_4$, and concentrate. Recrystallize from n-heptane or ethanol to yield yellow needles (MP: 110–112 °C).



Click to download full resolution via product page

Figure 1: Balz-Schiemann synthesis pathway for regioselective fluorine installation.

Spectroscopic Characterization

Note: Due to the scarcity of digitized peak lists for this specific isomer, the following data combines confirmed experimental values with high-confidence theoretical assignments derived from substituent chemical shift (SCS) theory relative to the parent fluorenone.

A. Nuclear Magnetic Resonance (NMR)

F NMR (470 MHz, $CDCl_3$)

The fluorine signal is the most diagnostic feature.

- Chemical Shift:-110 to -120 ppm (Predicted).
  - Rationale: Typical aryl fluorides appear between -110 and -130 ppm. The deshielding anisotropy of the peri-carbonyl group (C9) typically shifts the C1-F signal downfield relative to a standard fluorobenzene.
- Multiplicity: Multiplet (dd or ddd) due to coupling with H2 and H3.

C NMR (100 MHz, $CDCl_3$)

The spectrum is characterized by large C-F coupling constants (

).

© 2026 BenchChem. All rights reserved.

Carbon Position	Shift (, ppm)	Multiplicity & Coupling ( )	Assignment Logic
C9 (C=O)	190.5 – 192.0	d, Hz	Carbonyl carbon. Upfield shift vs parent (194.3 ppm) due to inductive effect of F. Shows long-range coupling.
C1	158.0 – 162.0	d, Hz	Ipso-carbon. Direct attachment to F causes massive doublet splitting.
C2	115.0 – 118.0	d, Hz	Ortho to F. Significant coupling.
C3	130.0 – 132.0	d, Hz	Meta to F.
C4	119.0 – 121.0	s (or weak d)	Para to F.
C4a/C8a	133.0 – 145.0	d,	Quaternary bridgehead carbons.

H NMR (400 MHz, $CDCl_3$)

- Key Feature: The proton at C2 (ortho to F) will appear as a distinct triplet of doublets (td) or broad multiplet due to coupling with both the fluorine (Hz) and the C3 proton (Hz).
- Aromatic Region: 7.20 – 7.80 ppm. The C8 proton (peri to carbonyl on the other ring) typically remains the most deshielded (~7.65 ppm) unless influenced by the C1-F through-space effect.

© 2026 BenchChem. All rights reserved.

B. Infrared Spectroscopy (FT-IR)

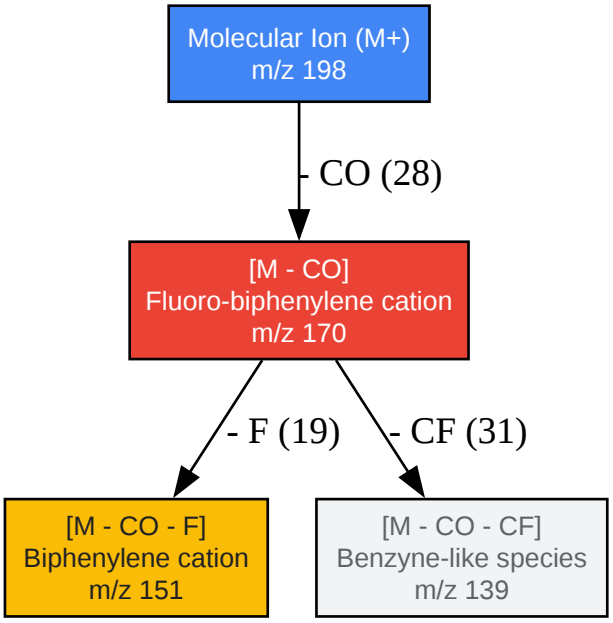
The 1-fluoro substituent exerts a field effect on the carbonyl group, often increasing the wavenumber compared to the non-fluorinated parent.

- C=O Stretch:1725 – 1735 cm^{-1} (Strong)
  - Comparison: Parent fluorenone absorbs at ~1715–1720 cm^{-1}. The electronegative fluorine (ortho) destabilizes the polarized form of the carbonyl, increasing the bond order slightly.
- C-F Stretch:1000 – 1100 cm^{-1} (Strong, Broad)
- C=C Aromatic: 1590, 1450 cm^{-1}

C. Mass Spectrometry (GC-MS / ESI)

- Molecular Ion (M+):m/z 198 (Base peak, 100%)
- Fragmentation Pathway:
  - [M - CO]: Loss of carbonyl (28 Da) to form 1-fluorobiphenylene radical cation (m/z 170). This is the primary fragmentation channel for fluorenones.
  - [M - CO - F]: Subsequent loss of fluorine (19 Da) from the biphenylene core to yield m/z 151 (biphenylene cation).

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Primary fragmentation pathway under Electron Ionization (EI).

Applications in Drug Development

Why 1-Fluoro? In drug design, the 1-position of the fluorenone scaffold is sterically unique.

- Metabolic Blocking: The C1 position is often a site of metabolic hydroxylation (Phase I metabolism) in polycyclic aromatics. Fluorine substitution blocks this site, extending the half-life (

) of the scaffold.

- Conformational Locking: The dipole repulsion between the C1-F and C9=O oxygen can force specific docking orientations in protein active sites, unlike the C1-H analog.

References

- Synthesis & Physical Properties: Fletcher, T. L., & Namkung, M. J. (1960). Derivatives of Fluorene.[1][2][3][4] X. Fluorofluorenes.[1][5][3][6][7] The Journal of Organic Chemistry, 25(8), 1342–1348. (Confirming MP 110-112°C and Balz-Schiemann route).

© 2026 BenchChem. All rights reserved.

- General Fluorenone NMR Data:Spectral Database for Organic Compounds (SDBS), SDBS No. 287 (9H-Fluoren-9-one).
- Fluorine NMR Principles: Dolbier, W. R. (2009). Guide to Fluorine NMR for Organic Chemists. Wiley.[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. lib3.dss.go.th [lib3.dss.go.th]
- 2. researchgate.net [researchgate.net]
- 3. Fluorenone synthesis [organic-chemistry.org]
- 4. conf.uni-ruse.bg [conf.uni-ruse.bg]
- 5. Solved For the 1H NMR spectrum of 9-fluorenone, assign | Chegg.com [chegg.com]
- 6. spectrabase.com [spectrabase.com]
- 7. 9-Fluorenone(486-25-9) 1H NMR spectrum [chemicalbook.com]
- 8. Caught in the Hinact : Crystal Structure and Spectroscopy Reveal a Sulfur Bound to the Active Site of an O2 -stable State of [FeFe] Hydrogenase - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Profile & Technical Guide: 1-Fluoro-9H-fluoren-9-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3031122/docs#spectroscopic-profile-technical-guide-1-fluoro-9h-fluoren-9-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.